

Oacec's performance compared to gold standard techniques

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oacec

Cat. No.: B1208929

[Get Quote](#)

An Objective Comparison of All-on-4® Dental Implants to Gold Standard Techniques

For researchers, scientists, and drug development professionals exploring advanced dental restoration techniques, a clear understanding of the performance of novel approaches compared to established gold standards is crucial. This guide provides an objective comparison of the All-on-4® dental implant technique with traditional dental implant procedures, supported by experimental data and detailed methodologies.

Executive Summary

The All-on-4® treatment concept has emerged as a popular alternative to traditional full-arch dental implants, particularly for edentulous patients. This technique utilizes four strategically placed implants to support a full-arch prosthesis, often allowing for immediate function. Traditional methods, in contrast, typically require a greater number of implants (6-8 per arch) and may necessitate bone grafting procedures, leading to longer treatment times.^{[1][2][3][4][5]} This guide will delve into the quantitative performance, procedural workflows, and long-term outcomes of both techniques.

Performance Comparison: All-on-4® vs. Traditional Implants

A comprehensive evaluation of both techniques requires an analysis of success rates, treatment duration, cost-effectiveness, and patient-reported outcomes.

Quantitative Data Summary

Performance Metric	All-on-4® Implants	Traditional Implants	Key Findings & Citations
Implant Success/Survival Rate	High, with long-term studies showing rates of 93.0% to 99.2% over 10-18 years.[6][7]	Also high, with rates typically around 95% or greater, though often reported over shorter follow-up periods in direct comparisons.[5]	Both techniques demonstrate excellent long-term viability. All-on-4® has extensive documentation of its long-term success.[7]
Prosthesis Survival Rate	Very high, with studies reporting 98.8% to 99.2% survival at 5-13 years.[7]	High, but can be subject to more variables due to the increased number of individual components.	The monolithic or connected nature of the All-on-4® prosthesis contributes to its high survival rate.
Treatment Time	Significantly shorter, often allowing for immediate loading with a provisional prosthesis on the same day as surgery.[1][5]	Longer, requiring several months for osseointegration before the final prosthesis can be placed.[1][2]	The immediate functionality is a key advantage of the All-on-4® technique.
Need for Bone Grafting	Often avoids the need for bone grafting by utilizing available bone and angulating posterior implants.[2][3]	Frequently requires bone grafting in patients with bone loss to create a sufficient foundation for implant placement.[1][2]	This difference significantly impacts the invasiveness and cost of the procedure.
Number of Implants	Four implants per arch.[1][2][3][4]	Typically 6-8 implants per arch.[2][3]	Fewer implants reduce surgical complexity and cost.[3][4][5]

Cost-Effectiveness	Generally more cost-effective due to fewer implants and the avoidance of bone grafting. [1] [4] [5]	Typically more expensive due to the higher number of implants and potential for additional procedures. [1] [4]	The overall cost of treatment is a significant differentiator.
--------------------	---	--	--

Experimental Protocols and Methodologies

A clear understanding of the procedural differences is essential for a comprehensive comparison.

All-on-4® Treatment Protocol

The All-on-4® protocol is a standardized surgical and prosthetic procedure.

- Pre-operative Assessment: Comprehensive clinical and radiographic evaluation, including CBCT scans, to assess bone quality and quantity.
- Surgical Phase:
 - Placement of four dental implants in the anterior region of the jaw where bone density is typically higher.
 - The two anterior implants are placed vertically.
 - The two posterior implants are tilted up to 45 degrees to maximize contact with available bone and avoid critical anatomical structures.
- Immediate Loading: A provisional, full-arch prosthesis is often attached to the implants within hours of the surgery, providing immediate function and aesthetics.
- Final Prosthesis: After a healing period of approximately 3-6 months to allow for osseointegration, a definitive, long-term prosthesis is fabricated and secured to the implants.

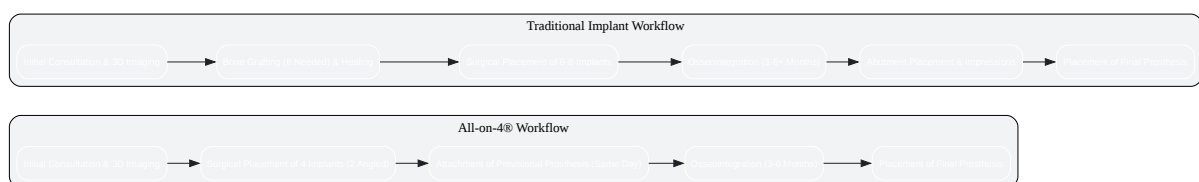
Traditional Implant Protocol

The traditional approach for full-arch restoration is more variable and can be more complex.

- **Pre-operative Assessment:** Similar to the All-on-4® technique, a thorough evaluation of the patient's oral health and bone structure is conducted.
- **Bone Grafting (if required):** If insufficient bone volume is present, bone grafting procedures are performed. This requires a healing period of several months before implants can be placed.
- **Surgical Phase:**
 - Placement of 6-8 (or more) dental implants distributed along the arch.
 - Implants are typically placed vertically.
- **Osseointegration:** A healing period of several months is required for the implants to fuse with the jawbone. During this time, the patient may wear a removable denture.
- **Prosthetic Phase:** After successful osseointegration, abutments are attached to the implants, and a final prosthesis (which may be a bridge or individual crowns) is fabricated and secured.

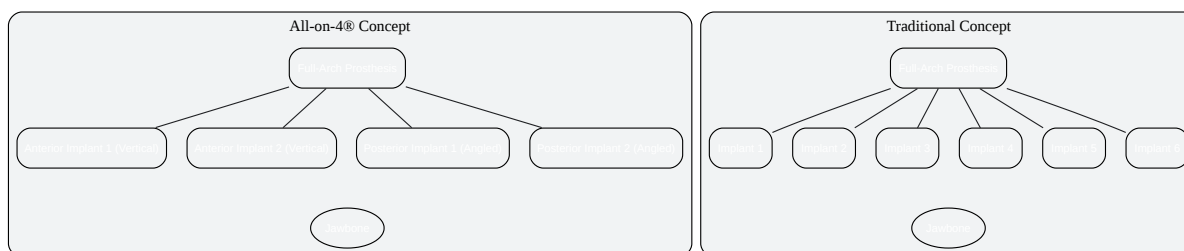
Visualizing the Workflows and Concepts

Diagrams illustrating the key differences in the surgical approach and the overall treatment workflow can aid in understanding the two techniques.



[Click to download full resolution via product page](#)

A comparison of the All-on-4® and traditional implant treatment workflows.



[Click to download full resolution via product page](#)

Conceptual illustration of implant placement in All-on-4® vs. traditional techniques.

Conclusion

The All-on-4® dental implant technique presents a compelling alternative to traditional full-arch restorations, particularly for patients with moderate to severe bone loss who wish to avoid bone grafting and desire a shorter treatment timeline.[2][3][4][5] The data indicates high long-term success rates for both the implants and the prosthesis, comparable to or exceeding those of traditional methods in some studies.[6][7][8][9] However, the choice of technique should be based on a thorough evaluation of the individual patient's clinical situation, anatomical considerations, and desired outcomes. Traditional implants remain a viable and effective option, especially when individual tooth replacement or a segmented prosthetic design is preferred.[1][4] Continued long-term clinical studies will further elucidate the comparative performance of these two important treatment modalities in oral rehabilitation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparing Traditional Dental Implants and All on 4: Lakeview Family Dental: General & Cosmetic Dentistry [lvfdental.com]
- 2. anchoragesmiles.com [anchoragesmiles.com]
- 3. angelenosmile.com [angelenosmile.com]
- 4. markhamsmilecentre.ca [markhamsmilecentre.ca]
- 5. All-on-4 vs. Traditional Implants: Find Your Best Option [tavistockdental.co.uk]
- 6. allonfour.com [allonfour.com]
- 7. All-on-4: up to 18 years of documented clinical success [nobelbiocare.com]
- 8. deandentalsolutions.com [deandentalsolutions.com]
- 9. Long term success of All-on-4 Implants: What You Need to Know [dazzle.dental]
- To cite this document: BenchChem. [Oacec's performance compared to gold standard techniques]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208929#oacec-s-performance-compared-to-gold-standard-techniques\]](https://www.benchchem.com/product/b1208929#oacec-s-performance-compared-to-gold-standard-techniques)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com